

# A Comparative Analysis of Light Fastness: Disperse Blue 291 vs. Disperse Blue 79

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## Compound of Interest

Compound Name: *Disperse blue 291*

Cat. No.: *B15555911*

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This guide provides a detailed comparison of the light fastness properties of two commonly used disperse dyes, **Disperse Blue 291** and Disperse Blue 79. The information presented herein is intended for researchers, scientists, and professionals in the drug development and textile industries where color stability upon light exposure is a critical parameter. This document summarizes available quantitative data, details experimental protocols for light fastness testing, and provides a visual representation of the experimental workflow.

## Quantitative Data Summary

The light fastness of disperse dyes is a critical factor in the quality and durability of dyed textiles, particularly for materials intended for applications with high exposure to sunlight. The following table summarizes the light fastness ratings for **Disperse Blue 291** and Disperse Blue 79, based on industry standards. Light fastness is typically evaluated on a scale of 1 to 8, with 8 representing the highest fastness.

Dye Name	C.I. Name	Light Fastness Rating	Substrate
Disperse Blue 291:1	113395	5	Polyester
Disperse Blue 79	11345	6-7	Polyester

Note: The light fastness of a dye can be influenced by the depth of the shade on the fabric; paler shades tend to have lower fastness ratings.

## Experimental Protocol: Light Fastness Assessment

The light fastness of disperse dyes is determined using standardized methods, such as the AATCC Test Method 16.3 or ISO 105-B02. These tests are designed to simulate the effects of sunlight on textiles and provide a reproducible measure of a dye's resistance to fading.

Objective: To determine the colorfastness to light of textiles dyed with **Disperse Blue 291** and Disperse Blue 79.

### Apparatus and Materials:

- Xenon arc lamp apparatus
- AATCC Blue Wool Lightfastness Standards or ISO Blue Wool References
- Spectrophotometer or Gray Scale for Color Change
- Dyed textile specimens (Polyester)
- Opaque masks

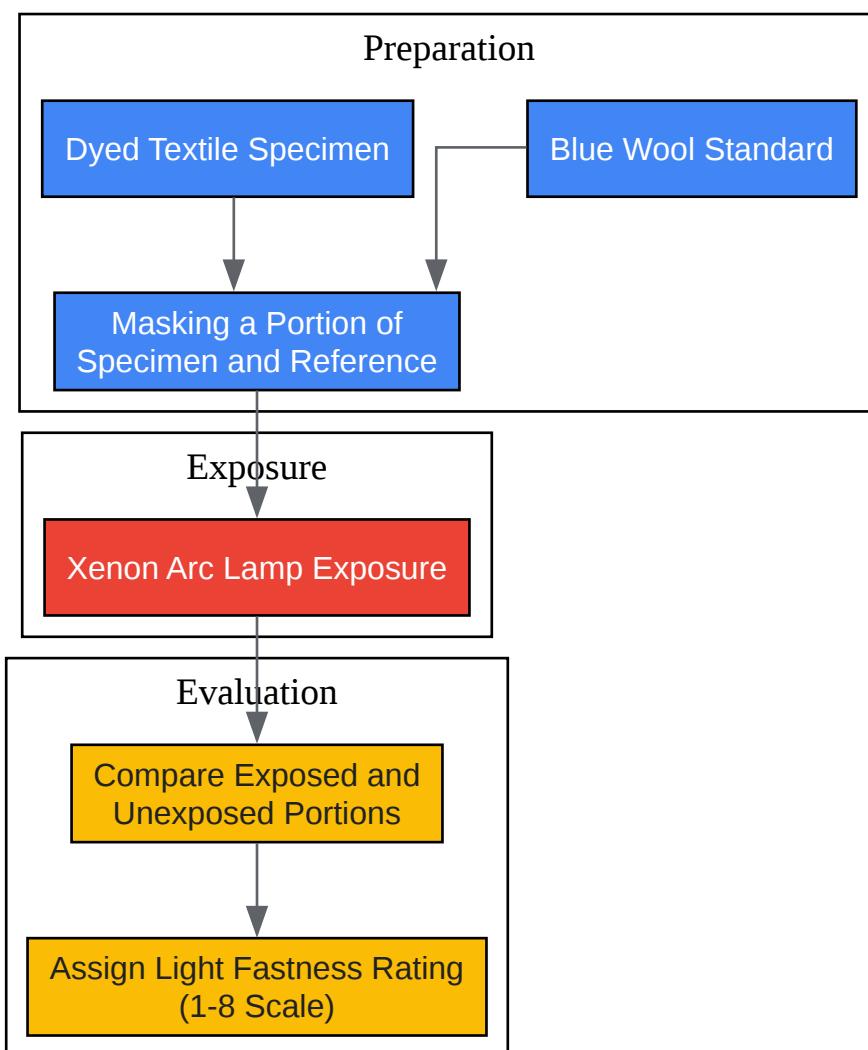
### Procedure:

- Specimen Preparation: Samples of polyester fabric dyed with **Disperse Blue 291** and Disperse Blue 79 are cut to the required dimensions. A portion of each specimen is covered with an opaque mask to serve as an unexposed control.
- Reference Standards: A set of Blue Wool Lightfastness Standards is prepared in the same manner as the test specimens. These standards have known fading characteristics and are used to calibrate the exposure and rate the test specimens.
- Exposure: The prepared specimens and Blue Wool Standards are mounted in the xenon arc lamp apparatus. The apparatus is set to control the irradiance, temperature, and humidity to simulate natural daylight conditions.

- Evaluation: The specimens are exposed to the xenon arc light for a specified period or until a predetermined amount of fading occurs in a specific Blue Wool Standard. The color change of the exposed portion of each test specimen is then compared to its unexposed portion. The degree of fading is assessed visually using the Gray Scale for Color Change or instrumentally with a spectrophotometer.
- Rating: The light fastness rating is assigned based on the Blue Wool Standard that shows a similar degree of fading to the test specimen. The rating is given on a scale of 1 to 8, where 1 indicates very poor light fastness and 8 indicates excellent light fastness.

## Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the light fastness of disperse dyes.



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Caption: Experimental workflow for light fastness testing.

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